

A Comprehensive Technical Guide to 4-Benzylxyloxyphenylacetyl Chloride for Research Applications

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Compound of Interest

Compound Name: *4-Benzylxyloxyphenylacetyl Chloride*

Cat. No.: *B1280455*

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This in-depth technical guide serves as a core resource for researchers, scientists, and drug development professionals on the procurement and application of **4-Benzylxyloxyphenylacetyl Chloride**. This document provides a survey of suppliers, detailed experimental protocols for its synthesis, and a key application in peptide modification.

Sourcing 4-Benzylxyloxyphenylacetyl Chloride

4-Benzylxyloxyphenylacetyl Chloride (CAS No. 39188-62-0) is a valuable reagent in organic synthesis, particularly in the development of pharmaceuticals and other bioactive molecules. For research purposes, it is crucial to source high-purity material from reputable suppliers. Below is a comparative table of vendors offering this compound.

Supplier	Product Number (Example)	Purity	Available Quantities	CAS Number
Sigma-Aldrich	BL3H160C5275	98%	Inquire	39188-62-0
Alfa Chemistry	ACM39188620	96%	Inquire	39188-62-0 [1] [2]
Santa Cruz Biotechnology	sc-260383	Inquire	Inquire	39188-62-0 [3] [4]
CP Lab Safety (TCI America)	TCI-B1780	min 96%	1g, 25g	39188-62-0 [5]
Reagentia	R003KTW	Inquire	1g, 5g, 25g	39188-62-0 [6]

Note: Availability and product details are subject to change. It is recommended to visit the supplier's website for the most current information. These chemicals are intended for professional research and manufacturing use only.[\[5\]](#)

Safety, Handling, and Storage

4-Benzylxyloxyphenylacetyl Chloride is a reactive acyl chloride and should be handled with appropriate safety precautions in a well-ventilated fume hood.

- Hazards:** Acyl chlorides are corrosive and react violently with water, releasing toxic hydrogen chloride gas.[\[6\]](#)[\[7\]](#) They are harmful if swallowed, cause severe skin burns and serious eye damage, and may cause respiratory irritation.[\[7\]](#)[\[8\]](#)
- Personal Protective Equipment (PPE):** Wear protective gloves, chemical safety goggles, a lab coat, and use a respirator if ventilation is inadequate.[\[6\]](#)
- Storage:** Store in a cool, dry, and well-ventilated area away from water and incompatible materials such as strong oxidizing agents, acids, bases, and amines.[\[6\]](#)[\[7\]](#) The compound should be stored under an inert atmosphere.
- Disposal:** Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[\[6\]](#)

Experimental Protocols

Synthesis of 4-Benzylxyphenylacetyl Chloride

The synthesis of **4-Benzylxyphenylacetyl Chloride** is typically a two-step process starting from 4-hydroxyphenylacetic acid. The first step is the benzylation of the phenolic hydroxyl group, followed by the conversion of the resulting carboxylic acid to the acyl chloride.

Step 1: Synthesis of 4-Benzylxyphenylacetic Acid

This procedure is adapted from general methods for benzylation of phenols.

- Materials: 4-hydroxyphenylacetic acid, benzyl chloride, sodium hydroxide, ethanol, water, toluene, hydrochloric acid.
- Procedure:
 - In a round-bottom flask, dissolve 4-hydroxyphenylacetic acid and sodium hydroxide in water to form the disodium salt.^[5]
 - Add benzyl chloride and a phase-transfer catalyst (e.g., triethylbenzylammonium chloride) to the solution.^[3]
 - Heat the mixture under reflux with vigorous stirring for several hours.^[3]
 - After cooling, extract the aqueous layer with toluene to remove unreacted benzyl chloride.^[3]
 - Acidify the aqueous layer with concentrated hydrochloric acid to precipitate the 4-benzylxyphenylacetic acid.^[3]
 - Filter the precipitate, wash with cold water, and dry under vacuum. Recrystallization from a suitable solvent like ethanol/water may be performed for further purification.

Step 2: Conversion to 4-Benzylxyphenylacetyl Chloride

This protocol is a general method for the synthesis of acyl chlorides from carboxylic acids using thionyl chloride.

- Materials: 4-Benzylxyphenylacetic acid, thionyl chloride (SOCl_2), anhydrous N,N-Dimethylformamide (DMF) (catalytic amount), anhydrous dichloromethane (DCM).
- Procedure:
 - In a dry round-bottom flask equipped with a reflux condenser and a gas outlet to a scrubber (to neutralize HCl and SO_2 byproducts), suspend 4-benzylxyphenylacetic acid in anhydrous DCM.
 - Add a catalytic amount of anhydrous DMF.
 - Slowly add an excess (typically 2-3 equivalents) of thionyl chloride to the stirred suspension at room temperature.
 - Heat the reaction mixture to reflux and maintain for 1-3 hours, or until the evolution of gas ceases and the solid has dissolved.
 - Allow the reaction to cool to room temperature.
 - Remove the excess thionyl chloride and DCM under reduced pressure using a rotary evaporator.
 - The resulting crude **4-Benzylxyphenylacetyl Chloride** is often used directly in the next step without further purification due to its reactivity.

Application in Peptide Synthesis: N-Terminal Capping

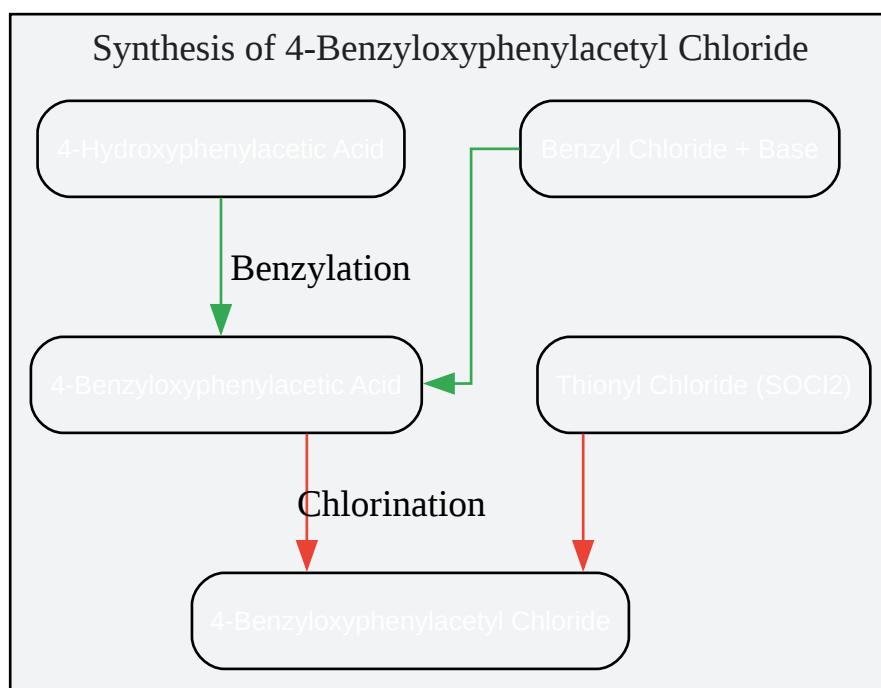
4-Benzylxyphenylacetyl Chloride can be used as a capping agent in solid-phase peptide synthesis (SPPS) to modify the N-terminus of a peptide.^[9] This can enhance stability against enzymatic degradation and modulate the peptide's physicochemical properties.^[9]

- Materials: Fmoc-deprotected peptide-resin, **4-Benzylxyphenylacetyl Chloride**, Diisopropylethylamine (DIEA), anhydrous N,N-Dimethylformamide (DMF).
- Procedure:
 - Swell the Fmoc-deprotected peptide-resin in anhydrous DMF.

- In a separate vial, prepare the capping solution by dissolving **4-Benzylxophenylacetyl Chloride** (3-5 equivalents relative to the resin loading) and DIEA (6-10 equivalents) in anhydrous DMF.
- Add the capping solution to the swollen resin.
- Agitate the mixture at room temperature for 1-2 hours.
- Wash the resin thoroughly with DMF, followed by dichloromethane (DCM), and dry under vacuum.
- The capped peptide can then be cleaved from the resin using standard procedures (e.g., with trifluoroacetic acid).[10]

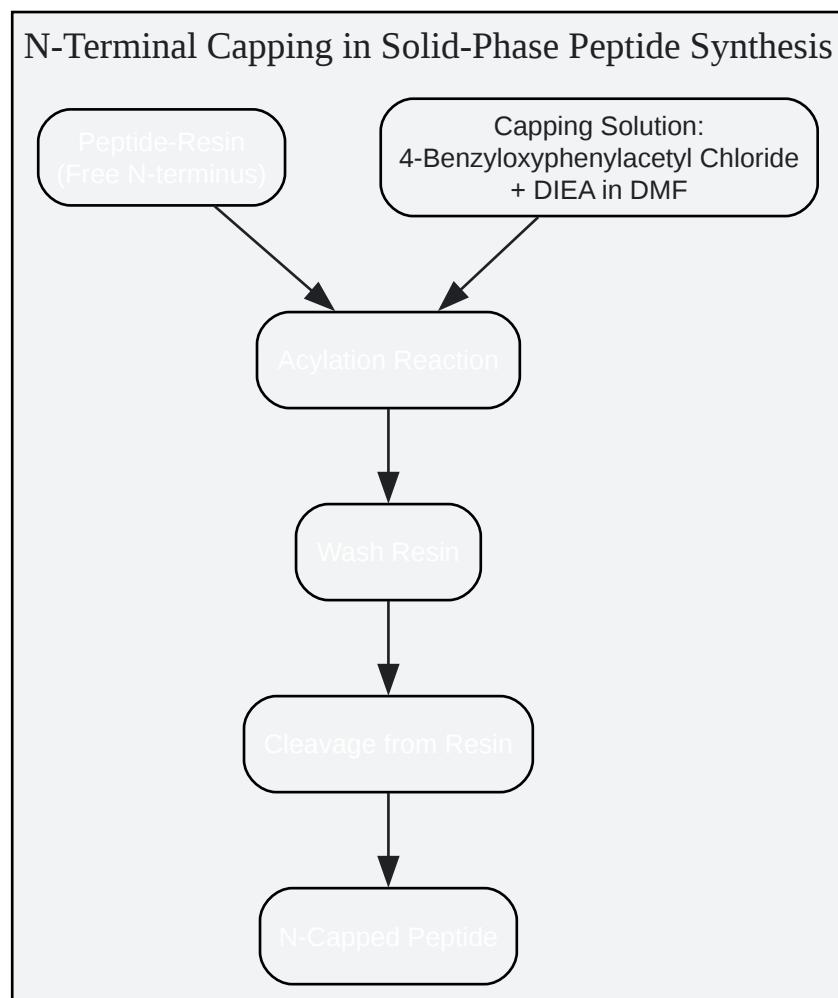
Visualized Workflows and Pathways

The following diagrams illustrate the synthesis and application workflows described above.



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Synthesis of 4-Benzylxophenylacetyl Chloride.



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Workflow for N-terminal peptide capping.

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